

Comprehensive Safety and Handling Guide for 2-Chloro-4-methylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-4-methylpyridine

Cat. No.: B103993

[Get Quote](#)

This guide provides essential safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **2-Chloro-4-methylpyridine**. Adherence to these procedures is critical for ensuring a safe laboratory environment and maintaining chemical integrity.

Hazard Identification and Chemical Properties

2-Chloro-4-methylpyridine is a hazardous substance that requires careful handling. It is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3][4]}

Table 1: GHS Hazard Classification

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation ^{[1][3][4]}
Eye Irritation	H319: Causes serious eye irritation ^{[1][3][4]}

| Specific Target Organ Toxicity (Single Exposure) | H335: May cause respiratory irritation^{[1][3][4]} |

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₆ ClN[4][5]
Molecular Weight	127.57 g/mol [2][4]
Appearance	Colorless to light yellow liquid[5][6]
Boiling Point	194-195 °C[2][6]
Density	1.142 g/mL at 25 °C[2][6]
Flash Point	89.6 °C[5]

| Vapor Pressure | 0.593 mmHg at 25 °C[5] |

Personal Protective Equipment (PPE)

The consistent use of appropriate personal protective equipment is the most critical line of defense when handling **2-Chloro-4-methylpyridine**.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields. [1][7]	Must conform to EN 166 (EU) or be NIOSH (US) approved.[1][7]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Fire/flamm-resistant and impervious lab coat or clothing. [1][8]	Gloves must be inspected before use and changed frequently, especially after direct contact.[9]

| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood.[8] If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., Type ABEK (EN14387)).[1][2] | A NIOSH/MSHA-approved respirator should be used when necessary.[9] |

Operational Plan: Step-by-Step Handling Protocol

Proper handling procedures are essential to minimize exposure and maintain the quality of the chemical.

1. Preparation and Engineering Controls:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[10\]](#)
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[8\]](#)
- Remove all potential sources of ignition from the handling area.[\[1\]](#)

2. Donning PPE:

- Before handling, put on all required PPE as specified in Table 3. Inspect gloves for any signs of damage or degradation before use.

3. Chemical Handling:

- Avoid the formation of aerosols or dust.[\[1\]](#)
- Use non-sparking tools for all transfers and manipulations.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)

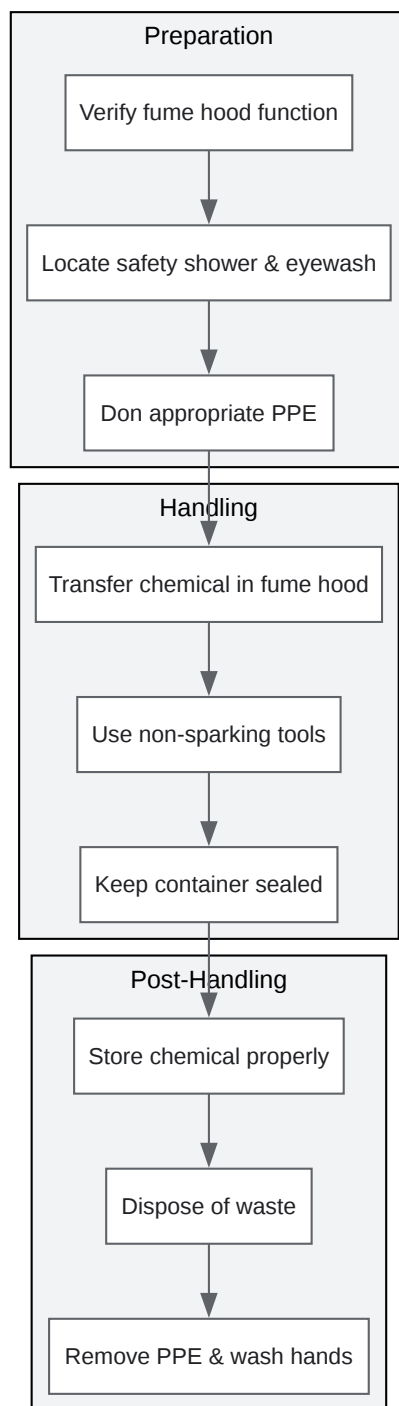
4. Storage:

- Store the chemical in a cool, dry, and well-ventilated area.[\[6\]](#)
- The ideal storage temperature is between 2-8°C or below room temperature.[\[8\]](#)
- Keep the container tightly sealed and store in a locked location.[\[1\]](#)
- Protect from direct sunlight and moisture.[\[8\]](#)[\[11\]](#)

5. After Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.^[1]
- Carefully remove and properly dispose of or decontaminate PPE.

Workflow for Handling 2-Chloro-4-methylpyridine

[Click to download full resolution via product page](#)Caption: Workflow for Handling **2-Chloro-4-methylpyridine**.

Emergency Procedures

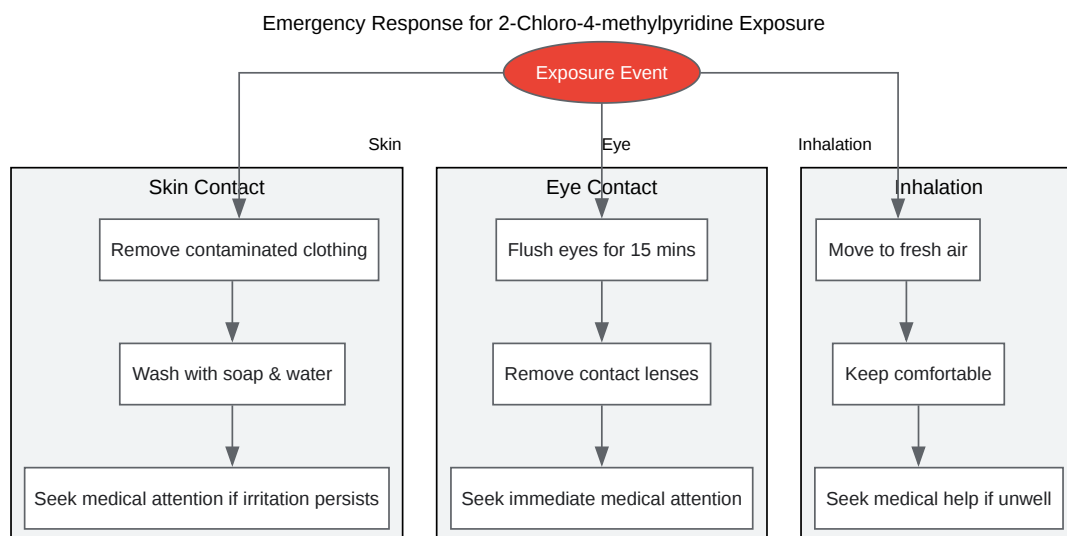
In the event of an emergency, follow these procedures immediately.

Accidental Release or Spill:

- Evacuate all personnel from the immediate spill area.[\[1\]](#)
- Ensure the area is well-ventilated.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Wearing appropriate PPE, contain the spill to prevent it from entering drains.[\[1\]](#)
- Collect the spilled material using non-sparking tools and place it into a suitable, closed container for disposal.[\[1\]](#)[\[11\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[\[12\]](#) Remove contact lenses if present and easy to do so.[\[1\]](#) Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing.[\[12\]](#) Wash the affected skin area with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical attention.[\[1\]](#)
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing.[\[1\]](#) If the person feels unwell, seek medical help.[\[1\]](#)
- Ingestion: Rinse the mouth with water.[\[1\]](#) Do not induce vomiting.[\[1\]](#) Call a poison control center or doctor immediately for treatment advice.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Emergency Response for Exposure Incidents.

Disposal Plan

All waste materials must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Chemical Waste: Unused or waste **2-Chloro-4-methylpyridine** should be collected in a designated, properly labeled, and sealed container.
- Contaminated Materials: All disposable PPE (gloves, etc.), spill cleanup materials, and empty containers must be collected in a sealed bag or container, labeled as hazardous

waste, and disposed of accordingly.[9]

- Contact your institution's environmental health and safety department for specific disposal procedures. Do not dispose of this chemical down the drain.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 2-Chloro-4-methylpyridine 98 3678-62-4 [sigmaaldrich.com]
- 3. 2-氯-4-甲基吡啶 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Chloro-4-methylpyridine | C6H6ClN | CID 77248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. lookchem.com [lookchem.com]
- 6. 2-Chloro-4-picoline | 3678-62-4 [chemicalbook.com]
- 7. benchchem.com [benchchem.com]
- 8. How to Store 2-Chloro-4-iodo-5-methylpyridine Safely - ChemPacific [chempacific-zhejiang.com]
- 9. benchchem.com [benchchem.com]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 2-Chloro-4-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103993#personal-protective-equipment-for-handling-2-chloro-4-methylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com